

# An In-Depth Technical Guide to the Safe Handling of 2,5-Dimethylanisole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dimethylanisole

Cat. No.: B158103

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2,5-Dimethylanisole** (CAS No. 1706-11-2). The information is compiled to be a crucial resource for laboratory personnel and those involved in drug development to ensure safe handling and mitigate potential risks. While detailed toxicological studies on **2,5-Dimethylanisole** are limited in publicly available literature, this guide summarizes existing safety data and outlines general experimental protocols for assessing the toxicity of related aromatic ether compounds.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **2,5-Dimethylanisole**.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	136.19 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[3]</a>
Boiling Point	190 °C (lit.)	<a href="#">[4]</a>
Density	0.965 g/mL at 25 °C (lit.)	<a href="#">[4]</a>
Flash Point	66 °C / 150.8 °F	<a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.514 (lit.)	<a href="#">[4]</a>
Solubility	Soluble in organic solvents like alcohols and ethers; almost insoluble in water.	<a href="#">[3]</a>

## Hazard Identification and Classification

**2,5-Dimethylanisole** is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Serious eye damage (Category 1)	H318: Causes serious eye damage
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Source:[\[1\]](#)

## Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure laboratory safety.

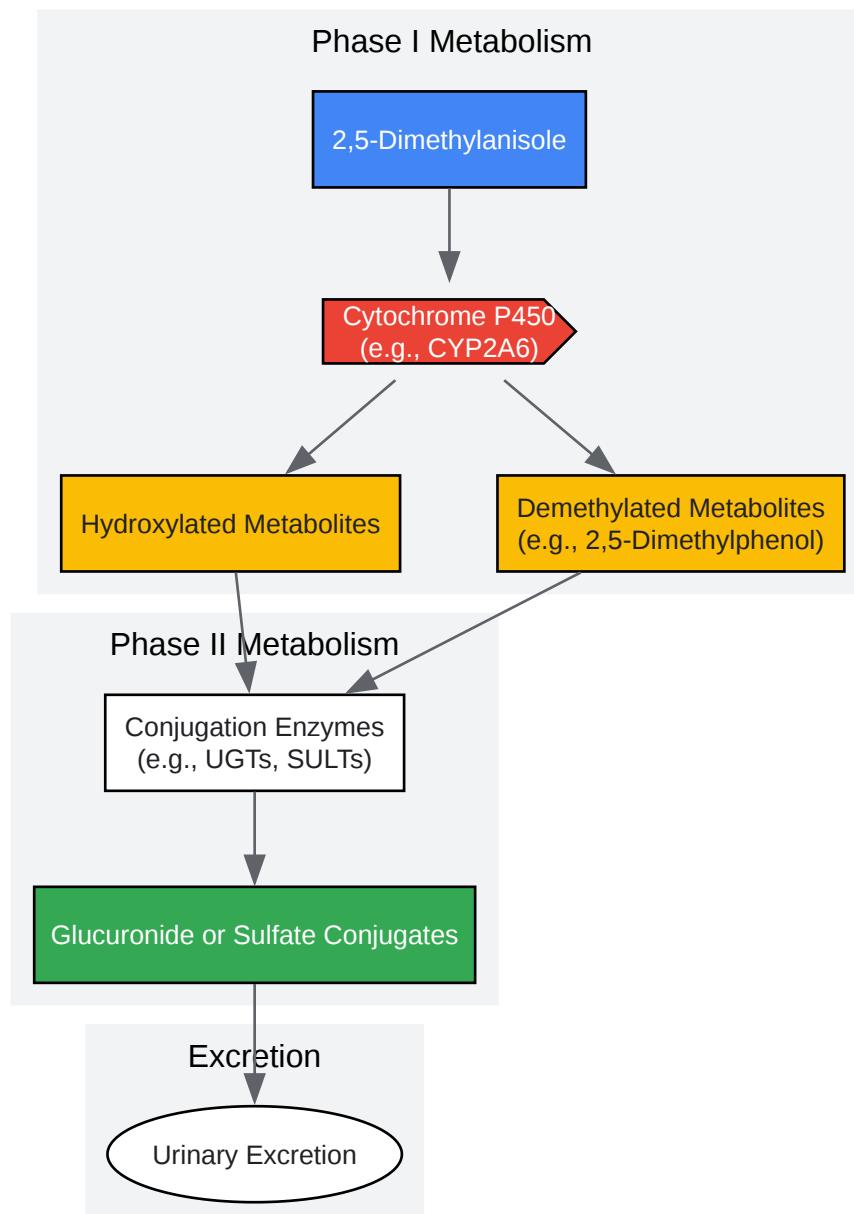
## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **2,5-Dimethylanisole** to determine the appropriate PPE. The following diagram illustrates a general workflow for selecting and using PPE.

Figure 1. Personal Protective Equipment (PPE) Workflow



Figure 2. Hypothetical Metabolic Pathway of 2,5-Dimethylanisole

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Rearrangement Reactions Catalyzed by Cytochrome P450s - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Metabolism and excretion of methylamines in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Metabolism of methyl tert-butyl ether and other gasoline ethers by human liver microsomes and heterologously expressed human cytochromes P450: identification of CYP2A6 as a major catalyst - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Role of cytochromes P450 in the metabolism of methyl tert-butyl ether in human livers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Novel metabolic pathway of arylethers by cytochrome P450: cleavage of the oxygen-aromatic ring bond accompanying ipso-substitution by the oxygen atom of the active species in cytochrome P450 models and cytochrome P450 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of 2,5-Dimethylanisole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b158103#2-5-dimethylanisole-safety-data-sheet-and-handling-precautions>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)